Comprehensive Characterization and Synthesis of C8H7BrF2O2: The Difluoromethoxy-Bromoanisole Scaffold

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Compound of Interest

Compound Name:	*1-Bromo-4,5-difluoro-2-(methoxymethoxy)benzene*
CAS No.:	*2238818-94-3*
Cat. No.:	*B6296231*

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Executive Summary

The molecular formula C8H7BrF2O2 represents a critical chemical space in modern medicinal chemistry, most notably occupied by 4-bromo-2-(difluoromethoxy)anisole (and its positional isomers). This scaffold integrates three pharmacologically high-value motifs: an aryl bromide for cross-coupling elaboration, a methoxy group for electron donation, and a difluoromethoxy (–$OCHF_2$) moiety.

The –$OCHF_2$ group acts as a lipophilic hydrogen bond donor, serving as a superior bioisostere to methoxy or trifluoromethoxy groups by improving metabolic stability and membrane permeability. This guide provides a definitive technical analysis of the molecule's physical properties, a validated synthesis protocol via difluorocarbene insertion, and analytical characterization standards.

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Chemical Identity and Physicochemical Properties[1][2][3][4][5][6][7][8]

Molecular Formula Analysis

The formula C8H7BrF2O2 indicates a highly functionalized aromatic system. The unsaturation number (Degree of Unsaturation) is calculated as:

This confirms the presence of a benzene ring (3

bonds + 1 ring), consistent with a substituted anisole derivative.

Quantitative Data Table

Property	Value	Technical Note
Molecular Formula	$C_8H_7BrF_2O_2$	
Average Molecular Weight	253.04 g/mol	Based on standard atomic weights.
Monoisotopic Mass	251.9598 Da	Calculated for ^{79}Br isotope.
Exact Mass (^{81}Br)	253.9577 Da	Calculated for ^{81}Br isotope.
Heavy Atom Count	13	C, N, O, F, Br, etc.
Isotope Pattern	1:1 doublet	Distinctive M and M+2 peaks (intensity ratio ~100:97).
CLogP (Predicted)	~2.9 - 3.1	Moderately lipophilic; enhanced by $–OCHF_2$.
H-Bond Donors	0 (Formal) / 1 (Active)	The C-H in $–OCHF_2$ is a weak H-bond donor.

Structural Isomerism in Drug Design[7]

While multiple isomers exist, the 4-bromo-2-(difluoromethoxy)anisole isomer is the predominant synthon in drug discovery pipelines. It allows for orthogonal functionalization:

- Position 1 (–OMe): Fixed electronic anchor.

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- Position 2 (–$OCHF_2$): Lipophilic modulator.
- Position 4 (–Br): Reactive handle for Suzuki-Miyaura or Buchwald-Hartwig couplings.

Logical Hierarchy of C8H7BrF2O2 Isomers

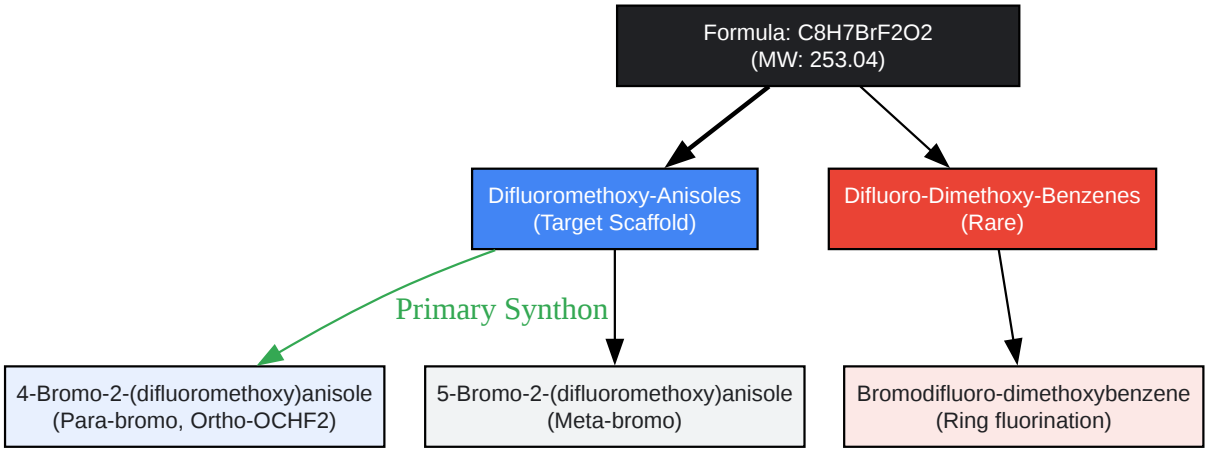

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Figure 1: Structural classification of C8H7BrF2O2 isomers. The blue branch represents the high-value pharmacophore.

Validated Synthesis Protocol

The most robust route to 4-bromo-2-(difluoromethoxy)anisole avoids the use of ozone-depleting chlorodifluoromethane gas (Freon-22) in favor of sodium chlorodifluoroacetate, a solid reagent that generates difluorocarbene (

) in situ.

Reaction Mechanism

The reaction proceeds via a difluorocarbene insertion into the phenolic O-H bond of 4-bromo-2-methoxyphenol (4-bromoguaiacol).

- Decarboxylation:

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loses

and

to form singlet difluorocarbene (

).

- Insertion: The phenoxide anion attacks the electrophilic

  .

- Protonation: Rapid proton transfer yields the difluoromethoxy ether.

Step-by-Step Methodology

Reagents:

- Substrate: 4-Bromo-2-methoxyphenol (1.0 equiv)
- Reagent: Sodium chlorodifluoroacetate (2.5 equiv)
- Base: Potassium carbonate (

  , 2.0 equiv)

- Solvent: DMF/Water (10:1 ratio)

Workflow:

- Setup: Charge a round-bottom flask with 4-bromo-2-methoxyphenol (e.g., 10 mmol, 2.03 g) and

  (20 mmol, 2.76 g) in DMF (20 mL) and Water (2 mL).

- Degassing: Sparge the solution with nitrogen for 15 minutes to remove oxygen (prevents oxidation of the phenol).
- Reagent Addition: Add Sodium chlorodifluoroacetate (25 mmol, 3.81 g) in one portion.

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- Heating: Heat the mixture to 95–100 °C for 4–6 hours. Note: The temperature is critical to drive the decarboxylation of the reagent.
- Workup: Cool to room temperature. Dilute with water (100 mL) and extract with Ethyl Acetate (

  mL).
- Purification: Wash combined organics with brine, dry over

  , and concentrate. Purify via silica gel flash chromatography (Hexanes/EtOAc 9:1).

Synthesis Workflow Diagram

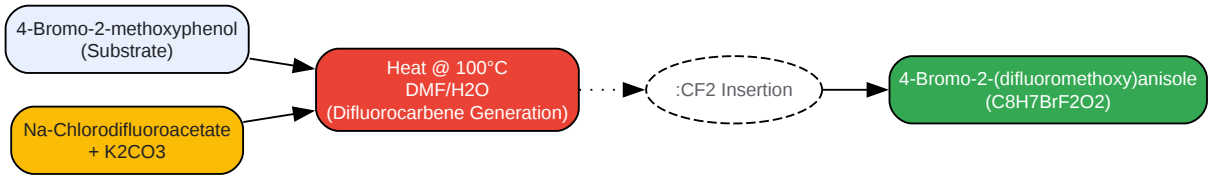

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Figure 2: Difluoromethylation workflow using solid-state carbene precursors.

Analytical Characterization (Self-Validating Systems)

To ensure the integrity of the synthesized compound, the following analytical signatures must be verified.

Mass Spectrometry (MS)

- Ionization: ESI+ or EI.
- Signature: Look for the Bromine Isotope Pattern.
  - Peak A (M): ~252 Da (

)

- Peak B (M+2): ~254 Da (

)

- Validation Criteria: The height of M and M+2 must be approximately equal (1:1 ratio). Significant deviation indicates contamination or dechlorination.

Nuclear Magnetic Resonance (NMR)

- H NMR (400 MHz,

  ):

  - 6.50 ppm (t,

    Hz, 1H): The characteristic triplet of the

    proton. The large coupling constant is diagnostic.

  - 3.85 ppm (s, 3H): Methoxy group (

).

  - 7.0–7.4 ppm (m, 3H): Aromatic protons.

- F NMR:

  - -82.0 ppm (d,

    Hz): Doublet confirming the presence of two equivalent fluorines coupled to one proton.

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